

# Introduction: Understanding Simetryn's Environmental Profile

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Simetryn*

Cat. No.: *B1662803*

[Get Quote](#)

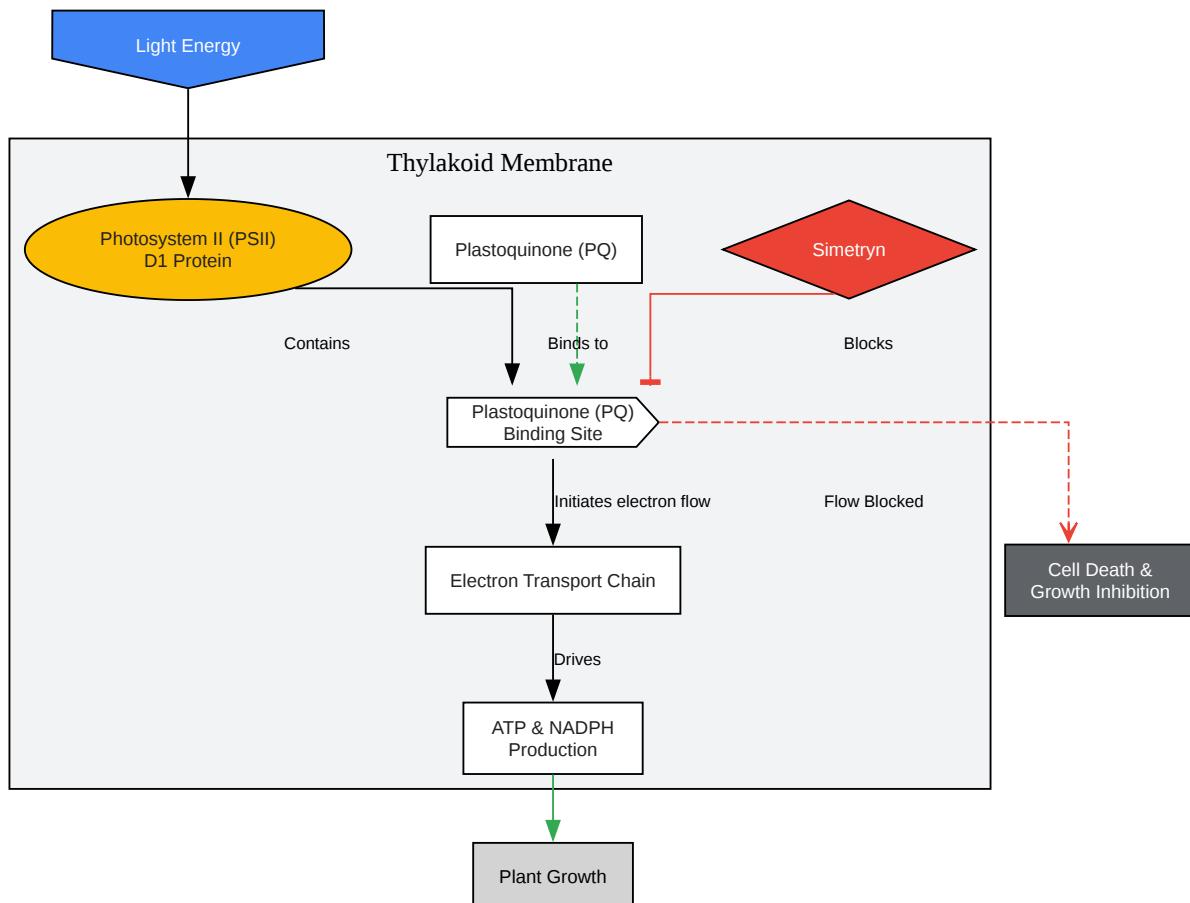
**Simetryn** (N,N'-diethyl-6-(methylthio)-1,3,5-triazine-2,4-diamine) is a selective, systemic triazine herbicide primarily absorbed through the roots and foliage of target plants[1][2]. Its primary application is in controlling annual grasses and broad-leaved weeds in agricultural settings. Due to its use in agriculture, **simetryn** can enter aquatic ecosystems through pathways such as surface runoff and spray drift, raising concerns about its potential impact on non-target aquatic life[3]. As a member of the triazine family, which includes more extensively studied herbicides like atrazine and simazine, its ecotoxicological profile warrants careful examination. Triazine herbicides are known for their chemical stability and persistence in the environment; **simetryn** has reported soil half-lives of 60-100 days and can persist in water for extended periods[4]. This guide provides a comprehensive technical overview of the known and inferred ecotoxicological effects of **simetryn** on various trophic levels within freshwater ecosystems, grounded in established scientific principles and experimental evidence.

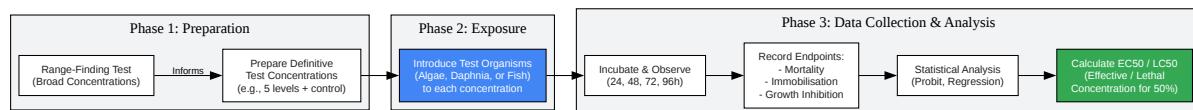
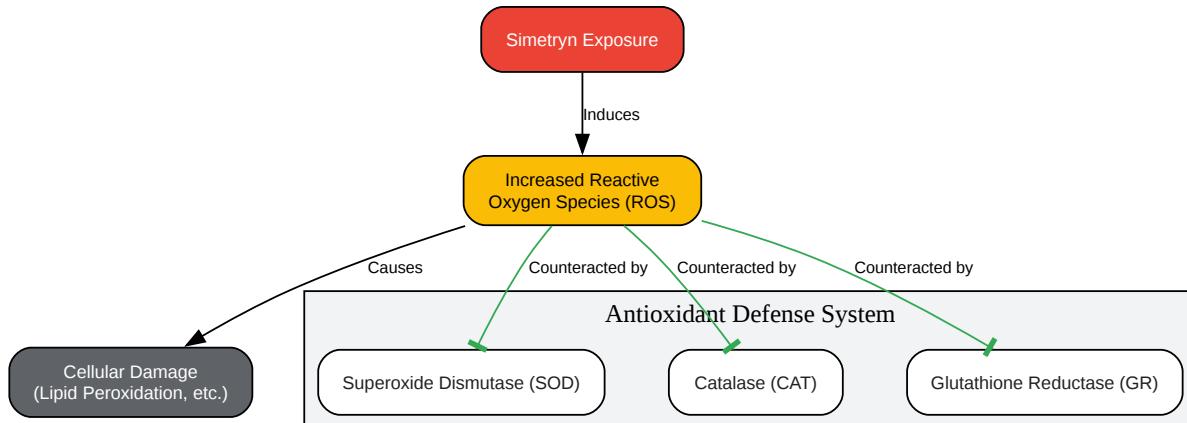
## Part 1: Core Mechanism of Action - Inhibition of Photosynthesis

The herbicidal activity of **simetryn**, and triazines in general, stems from a highly specific molecular interaction within photosynthetic organisms. The primary target is the D1 protein of Photosystem II (PSII), a critical component of the electron transport chain located in the thylakoid membranes of chloroplasts[4].

Under normal conditions, a molecule called plastoquinone (PQ) binds to a specific site on the D1 protein. Upon excitation by light energy, PSII facilitates the transfer of an electron to PQ,

initiating a chain of events that ultimately produces ATP and NADPH—the energy currencies required for carbon fixation and plant growth. **Simetryn** acts as a competitive inhibitor at this PQ-binding site. By occupying this site, it physically blocks the binding of plastoquinone, thereby halting the electron flow from PSII[4]. This interruption of the photosynthetic process starves the plant of energy, leading to oxidative stress and eventual death. Because this mechanism is fundamental to oxygenic photosynthesis, **simetryn** is inherently toxic to all photosynthetic aquatic organisms, including algae and macrophytes.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Simetryn [sitem.herts.ac.uk]
- 2. Simetryn | C8H15N5S | CID 13905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Field effects of simazine at lower trophic levels--a review - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Photocatalytic Degradation of Triazine Herbicides in Agricultural Water Using a Fe<sub>3</sub>O<sub>4</sub>/SiO<sub>2</sub>/TiO<sub>2</sub> Photocatalyst: Phytotoxicity Assessment in Pak Choi - PMC  
[pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Introduction: Understanding Simetryn's Environmental Profile]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1662803#ecotoxicology-of-simetryn-on-non-target-aquatic-organisms>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)